

An In-depth Technical Guide to the Synthesis and Properties of Phenylglyoxylates

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Compound of Interest

Compound Name: Phenylglyoxylate

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This technical guide provides a comprehensive overview of the synthesis, properties, and biological significance of **phenylglyoxylates**. Phenylglyoxylic acid and its esters are pivotal intermediates in organic synthesis and hold relevance in various biological processes, making them crucial molecules for study in chemical and pharmaceutical research. This document details key synthetic methodologies, presents quantitative data in a structured format, and visualizes important pathways and workflows to facilitate a deeper understanding of these compounds.

Core Properties of Phenylglyoxylic Acid and its Esters

Phenylglyoxylic acid is a colorless solid, while its common methyl and ethyl esters are typically liquids at room temperature.^{[1][2]} These compounds are characterized by the presence of an α -keto ester or α -keto acid functional group attached to a phenyl ring, which dictates their chemical reactivity.

Table 1: Physical and Chemical Properties of Phenylglyoxylic Acid and its Esters

Property	Phenylglyoxylic Acid	Methyl Phenylglyoxylate	Ethyl Phenylglyoxylate
Molecular Formula	C ₈ H ₆ O ₃	C ₉ H ₈ O ₃	C ₁₀ H ₁₀ O ₃
Molecular Weight	150.13 g/mol [1]	164.16 g/mol [3]	178.19 g/mol [2][4]
Appearance	Colorless to light yellow solid[1][5]	Colorless to yellow liquid/solid	Clear, colorless to greenish liquid[2][6]
Melting Point	64-66 °C[1]	May be solid or liquid at RT	N/A
Boiling Point	163 °C at 15 mmHg[5]	82-85 °C at 0.67 mbar[7], 136 °C at 12 mmHg[8]	138-139 °C at 18 mmHg[2], 92 °C at 0.2 mbar[7]
Density	N/A	N/A	~1.122 g/mL at 25 °C[2]
Refractive Index	N/A	N/A	1.5135-1.5175 at 20 °C[6]
pKa	2.15[1]	N/A	N/A
Solubility	Soluble in water[1]	N/A	N/A

Table 2: Spectroscopic Data for Phenylglyoxylates

Spectroscopic Data	Phenylglyoxylic Acid (in Water, pH 7.0)	Methyl Phenylglyoxylate	Ethyl Phenylglyoxylate (in CDCl ₃)
¹ H NMR (ppm)	7.62, 7.76, 7.96, 7.60, 7.97, 7.74, 7.59, 7.77[5]	N/A	Chemical shifts available in spectral databases.[4]
¹³ C NMR	Data available in spectral databases.[5]	N/A	N/A
FTIR	N/A	N/A	Data available in spectral databases.[9]
Mass Spec (GC-MS)	N/A	N/A	Data available in spectral databases. [10]

Synthesis of Phenylglyoxylates

Several synthetic routes to **phenylglyoxylates** have been established, each with its own advantages and limitations. The choice of method often depends on the desired scale, available starting materials, and required purity.

Oxidation of Mandelic Acid and its Esters

A common and effective method for synthesizing phenylglyoxylic acid is the oxidation of mandelic acid.[1] This transformation can be achieved using various oxidizing agents. Similarly, **phenylglyoxylate** esters can be synthesized by the oxidation of the corresponding mandelic esters.[11]

Experimental Protocol: Oxidation of Mandelic Acid with Potassium Permanganate[12]

- A solution of mandelic acid in water is cooled to -2 to -4 °C.
- Finely ground potassium permanganate is added portion-wise over 30 minutes, maintaining the temperature.
- The mixture is stirred for 1.5 hours.

- Excess permanganate is quenched with ethyl alcohol.
- The manganese dioxide precipitate is removed by filtration.
- The filtrate is evaporated to a smaller volume and acidified with concentrated sulfuric acid.
- The resulting phenylglyoxylic acid is extracted with ether.

Experimental Protocol: Oxidation of Mandelic Esters with Ammonium Chlorochromate/Alumina[11]

- Mandelic acid is first esterified by heating with an alcohol in the presence of a catalyst (e.g., $\text{Fe}_2(\text{SO}_4)_3 \cdot x\text{H}_2\text{O}$).
- The resulting mandelic ester is then oxidized using ammonium chlorochromate adsorbed on alumina in a suitable solvent.
- The reaction progress is monitored by TLC.
- Upon completion, the reaction mixture is filtered, and the filtrate is worked up to isolate the **phenylglyoxylate** ester.

Hydrolysis of Benzoyl Cyanide

Another established route involves the hydrolysis of benzoyl cyanide to form phenylglyoxylic acid, which can then be esterified.[1] A one-pot method for the synthesis of methyl benzoylformate from benzoyl cyanide has also been developed.[13]

Experimental Protocol: One-Pot Synthesis of Methyl **Phenylglyoxylate** from Benzoyl Cyanide[7][13]

- Benzoyl cyanide, methanol, a catalyst (e.g., sodium chloride), and water are mixed in a reaction vessel.
- Concentrated sulfuric acid is added dropwise while maintaining the temperature.
- The mixture is heated (e.g., to 80 °C) for a specified period (e.g., 2 hours).

- Post-reaction workup, including salt splitting and neutralization, is performed to obtain the crude methyl **phenylglyoxylate**.
- The final product is purified by distillation.

Synthesis from Acetophenone

A multi-step synthesis starting from acetophenone has been reported for the preparation of methyl benzoylformate.[14]

Experimental Protocol: Synthesis of Methyl **Phenylglyoxylate** from Acetophenone[14]

- Acetophenone is reacted with methyl nitrite in the presence of hydrogen chloride to yield 2,2-dimethoxyacetophenone.
- The 2,2-dimethoxyacetophenone is then subjected to chlorination or bromination in the presence of a catalyst such as 4-methyl-2,6-di-tert-butyl phenol.
- A molecule of haloalkane is eliminated from the chlorinated or brominated intermediate to afford methyl benzoylformate.
- The product is purified by reduced pressure distillation.

Grignard Reaction

Ethyl **phenylglyoxylate** can be prepared via a Grignard reaction between phenylmagnesium bromide and diethyl oxalate.[11]

Table 3: Comparison of Phenylglyoxylate Synthesis Methods

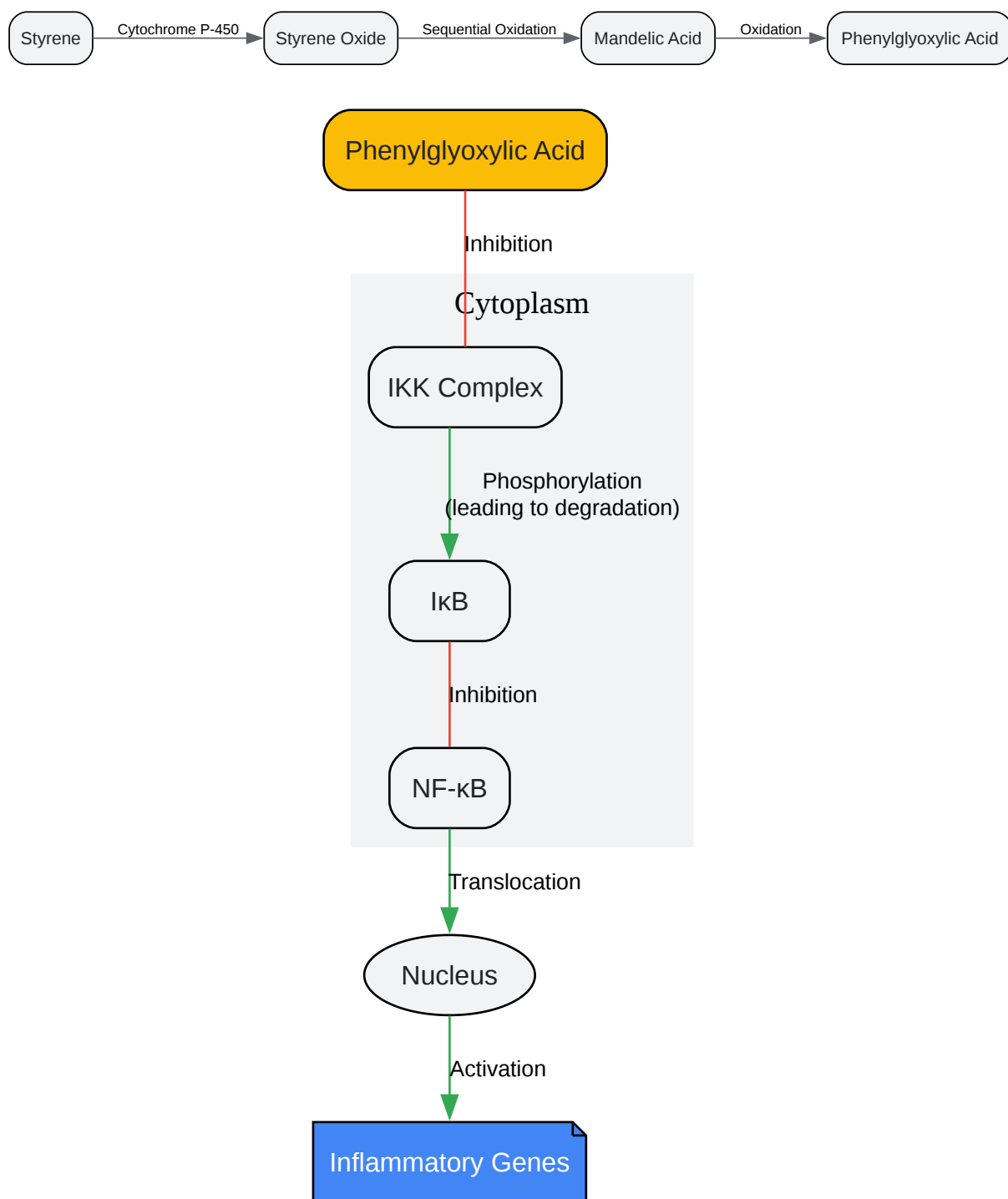
Synthesis Method	Starting Material	Key Reagents	Typical Yield	Notes
Oxidation of Mandelic Acid/Esters	Mandelic acid or its esters	Potassium permanganate[12], Ammonium chlorochromate/alumina[11]	50-95% (for esters from mandelic esters) [11]	A common and reliable laboratory method.
Hydrolysis of Benzoyl Cyanide	Benzoyl cyanide	Sulfuric acid, water, alcohol[7] [13]	86.5-96% (for methyl ester)[7] [8]	Can be performed as a one-pot synthesis.
From Acetophenone	Acetophenone	Methyl nitrite, HCl, Br ₂ or Cl ₂ [14]	90.2-92.7% (for methyl ester)[14]	A multi-step process.
Grignard Reaction	Phenylmagnesium bromide	Diethyl oxalate[11]	Moderate	A classic organometallic approach.
Co-oxidation	Methyl atropate	Oxidizing agent	88% (for methyl ester)[15]	A less common method.

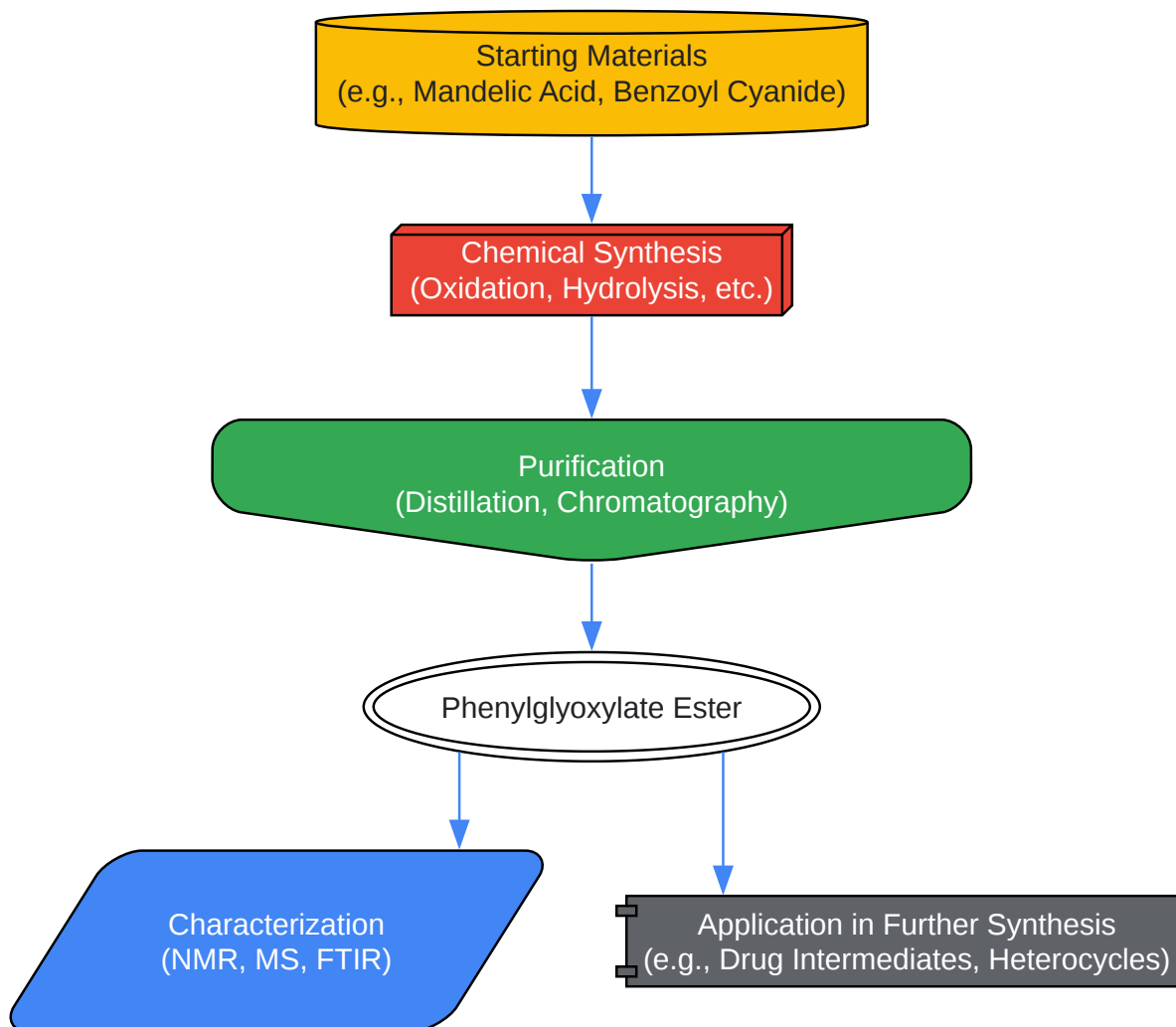
Biological Significance and Applications

Phenylglyoxylic acid is a known metabolite of styrene, an industrial chemical used in the production of plastics and rubbers.[16][17] Exposure to styrene can be monitored by measuring the levels of mandelic and phenylglyoxylic acids in urine.[17]

Metabolic Pathway of Styrene

Styrene is metabolized in the liver by cytochrome P-450 enzymes, leading to the formation of styrene oxide.[16][18] This epoxide is then further metabolized through sequential oxidation to mandelic acid and finally to phenylglyoxylic acid before being excreted.[16][18]





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